

In-Depth Technical Guide: Bis(4-Methyl-2-pentyl) Phthalate-d4

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Compound of Interest

Compound Name: *Bis(4-Methyl-2-pentyl) Phthalate-d4*

Cat. No.: B569739

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This technical guide provides a comprehensive overview of the molecular weight and related technical data for **Bis(4-Methyl-2-pentyl) Phthalate-d4**, tailored for researchers, scientists, and drug development professionals. The document summarizes key quantitative data, outlines detailed experimental protocols for its use as an internal standard, and visualizes relevant biological pathways and experimental workflows.

Quantitative Data Summary

Bis(4-Methyl-2-pentyl) Phthalate-d4 is the deuterium-labeled form of Bis(4-Methyl-2-pentyl) Phthalate. The incorporation of four deuterium atoms on the benzene ring results in a higher molecular weight compared to the unlabeled compound. This isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, as it co-elutes with the analyte of interest but is distinguishable by its mass-to-charge ratio.

Property	Value	Reference
Molecular Formula	C20H26D4O4	[1]
Molecular Weight	338.47 g/mol	[1]
Exact Mass	338.239 u	[1]
Unlabeled Molecular Weight	334.4 g/mol	
Purity	99 atom % D, min 98% Chemical Purity	

Experimental Protocols

Deuterated phthalates, such as **Bis(4-Methyl-2-pentyl) Phthalate-d4**, are commonly used as internal standards in analytical methods to ensure the accuracy and precision of quantification, especially in complex matrices. Below is a generalized experimental protocol for the analysis of phthalates in a liquid sample using Gas Chromatography-Mass Spectrometry (GC-MS) with a deuterated internal standard.

Protocol: Quantification of Phthalates in a Liquid Matrix by GC-MS with a Deuterated Internal Standard

1. Materials and Reagents:

- Solvents: High-purity hexane and acetone.
- Internal Standard Stock Solution: A solution of **Bis(4-Methyl-2-pentyl) Phthalate-d4** in a suitable solvent at a known concentration (e.g., 1 µg/mL).
- Calibration Standards: A series of solutions containing the unlabeled Bis(4-Methyl-2-pentyl) Phthalate at known concentrations, each spiked with the internal standard at a constant concentration.
- Glassware: Volumetric flasks, pipettes, vials with PTFE-lined caps.

2. Sample Preparation (Liquid-Liquid Extraction):

- Measure a precise volume of the liquid sample into a separatory funnel.
- Spike the sample with a known volume of the **Bis(4-Methyl-2-pentyl) Phthalate-d4** internal standard stock solution.
- Add a volume of hexane to the separatory funnel, stopper it, and shake vigorously for 1-2 minutes, periodically venting the pressure.
- Allow the layers to separate.
- Drain the aqueous (lower) layer into a clean flask and the organic (upper) layer into a collection vial.
- Repeat the extraction of the aqueous layer with two additional portions of hexane.
- Combine all organic extracts.
- Concentrate the combined organic extract to a final volume of 1 mL under a gentle stream of nitrogen.
- Transfer the concentrated extract to a GC vial for analysis.

3. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar capillary column suitable for phthalate analysis (e.g., DB-5ms).
 - Injector Temperature: 280°C.
 - Oven Temperature Program: Start at 80°C, hold for 2 minutes, ramp to 280°C at 10°C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

- Acquisition Mode: Selected Ion Monitoring (SIM). Monitor characteristic ions for both the unlabeled phthalate and **Bis(4-Methyl-2-pentyl) Phthalate-d4**.

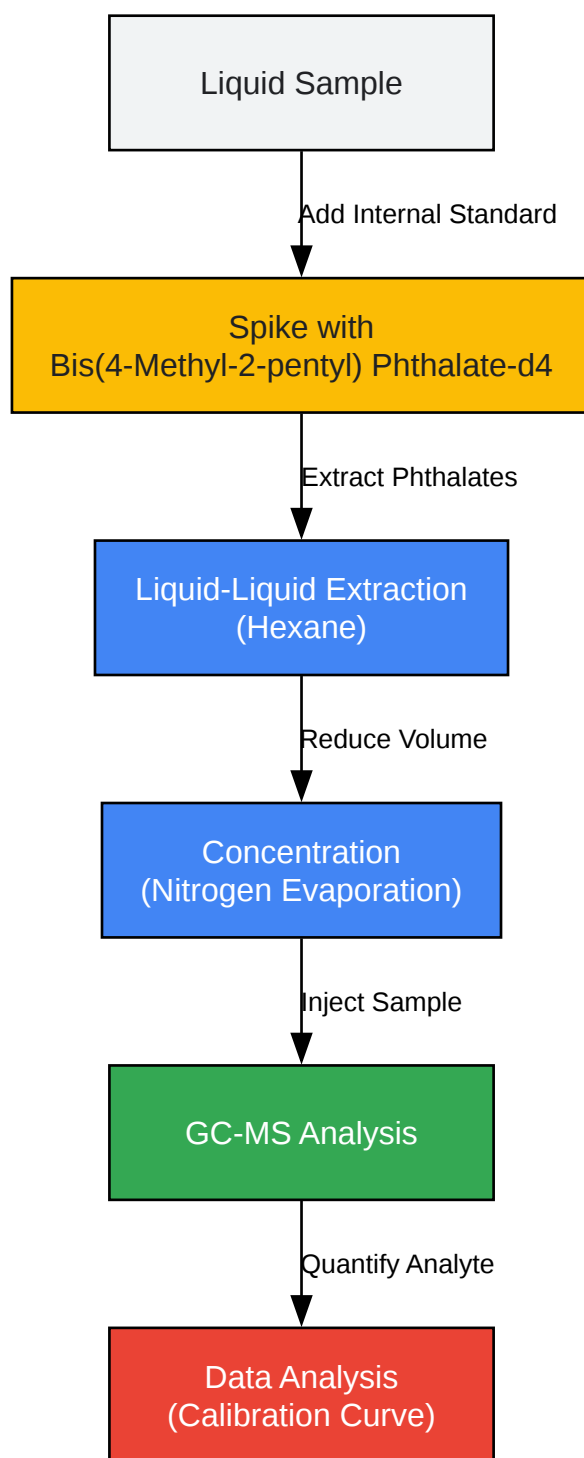
4. Data Analysis:

- Generate a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
- Calculate the same peak area ratio for the unknown samples.
- Determine the concentration of the analyte in the samples by interpolating from the calibration curve.

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of phthalates using a deuterated internal standard and GC-MS.

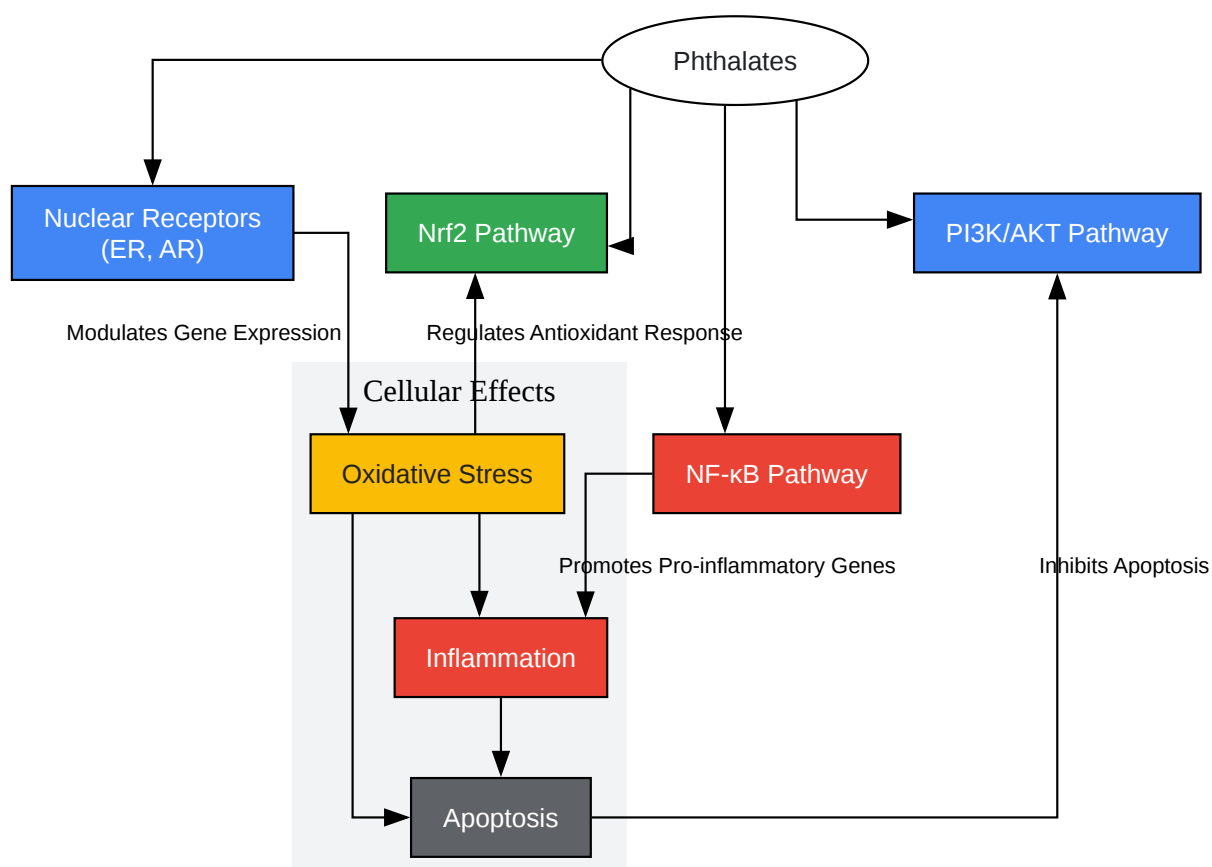


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Experimental Workflow for Phthalate Analysis

Signaling Pathways in Phthalate Toxicity

Phthalates are known endocrine-disrupting chemicals that can exert their toxic effects through various signaling pathways. The diagram below illustrates some of the key pathways implicated in phthalate-induced toxicity, including the induction of oxidative stress, inflammation, and apoptosis.^{[2][3][4]} Phthalates can interact with nuclear receptors such as estrogen receptors (ER) and androgen receptors (AR), leading to downstream effects on gene expression.^[3] They can also activate signaling cascades involving Nrf2, NF- κ B, and PI3K/AKT.^{[2][3][4]}



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Key Signaling Pathways in Phthalate Toxicity

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